

# physical and chemical properties of trithiazyl trichloride

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Trithiazyl trichloride

Cat. No.: B14153052

[Get Quote](#)

An In-depth Technical Guide to the Physical and Chemical Properties of **Trithiazyl Trichloride**

## Introduction

**Trithiazyl trichloride**, with the chemical formula  $(\text{NSCl})_3$ , is an inorganic heterocyclic compound composed of a six-membered ring of alternating sulfur and nitrogen atoms, with a chlorine atom attached to each sulfur atom.[1][2] This white, crystalline solid is a key precursor in the synthesis of a wide variety of sulfur-nitrogen compounds, though it has no direct commercial applications.[1][3] Its unique structure and reactivity make it a subject of significant interest in inorganic and materials chemistry research. This guide provides a comprehensive overview of the physical and chemical properties of **trithiazyl trichloride**, intended for researchers, scientists, and professionals in drug development.

## Physical and Spectroscopic Properties

**Trithiazyl trichloride** presents as a white solid at room temperature.[1][2] It is insoluble in water but demonstrates solubility in several organic solvents, including dichloromethane, chloroform, and carbon tetrachloride.[2] The compound is stable in dry, inert atmospheres but will gradually decompose over several weeks under ambient conditions.[2] Hydrolysis occurs slowly in moist air and rapidly in aqueous solutions.[2]

## Quantitative Physical Data

A summary of the key physical and structural parameters for **trithiazyl trichloride** is presented below.

Property	Value
Molecular Formula	(NSCl) <sub>3</sub> / Cl <sub>3</sub> N <sub>3</sub> S <sub>3</sub>
Molar Mass	244.55 g/mol [1]
Appearance	White solid[1]
Melting Point	168 °C (decomposes)[1][2]
Density (solid-state)	2.35 g/cm <sup>3</sup> [2]
S-N Bond Length	160.5 pm[1][4]
S-Cl Bond Length	208 pm[1][4]
N-S-N Bond Angle	117°[4]
S-N-S Bond Angle	123°[4]
Molecular Symmetry	C <sub>3v</sub> [1][2][4]

## Spectroscopic Characteristics

Vibrational spectroscopy provides insight into the bonding within the **trithiazyl trichloride** molecule.

Vibrational Mode	Wavenumber (cm <sup>-1</sup> )
ν(S–N) asymmetric stretch	650–680[4]
ν(S–Cl)	420–440[4]
Ring breathing	350–370[4]

## Molecular Structure and Bonding

**Trithiazyl trichloride** features a six-membered S<sub>3</sub>N<sub>3</sub> ring that is slightly puckered, not planar. [1][4] Each tetravalent sulfur atom is bonded to two nitrogen atoms and one chlorine atom,

adopting a pyramidal geometry.[1][4] The chlorine atoms are positioned in a mutually cis arrangement relative to the ring.[1] The bonding within the ring consists of alternating single and double bonds, though electron delocalization results in partial double-bond character across all S-N linkages.[1][4] This is supported by the observed S-N bond length of 160.5 pm.[1][4]

## Chemical Properties and Reactivity

**Trithiazyl trichloride** is a versatile reagent in synthetic chemistry, primarily serving as a precursor to other sulfur-nitrogen compounds.[2]

## Thermal Decomposition

Upon heating to 100 °C in a vacuum, **trithiazyl trichloride** undergoes thermal decomposition, or "cracking," to yield three equivalents of the monomeric thiazyl chloride (NSCl).[1][5] This monomer is a highly reactive green gas that can be used in situ for subsequent reactions.[1][5] The decomposition follows first-order kinetics with an activation energy of 92 kJ/mol.[4]

## Substitution Reactions

The chlorine atoms in **trithiazyl trichloride** can be readily displaced by various nucleophiles. For instance, it reacts with alkoxides or silver salts to replace the chloride ions.[1]

- $(-\text{NS}(\text{Cl})-)_3 + 3 \text{NaOR} \rightarrow (-\text{NS}(\text{OR})-)_3 + 3 \text{NaCl}$ [1]
- $(-\text{NS}(\text{Cl})-)_3 + 3 \text{AgX} \rightarrow (-\text{NS}(\text{X})-)_3 + 3 \text{AgCl}$ [1]

## Reactions with Organic Substrates

**Trithiazyl trichloride** reacts with a range of organic compounds, providing one-step routes to various heterocyclic systems.[6][7][8] It reacts with alkenes, alkynes, and activated methylene compounds to form 1,2,5-thiadiazoles and isothiazoles.[6][7][8] For example, its reaction with nitriles leads to the formation of dithiadiazolium chlorides.[1]

## Oxidation

Sulfur trioxide can successively oxidize the sulfur atoms in **trithiazyl trichloride** to form  $(\text{NSOCl})_3$ , which exists as stereoisomers.[1]

## Lewis Acidity

The sulfur atoms in the ring act as Lewis acids, allowing **trithiazyl trichloride** to form adducts with Lewis bases like amines and phosphines.<sup>[2]</sup>

## Experimental Protocols

The synthesis of **trithiazyl trichloride** is most commonly achieved through the chlorination of tetrasulfur tetranitride (S<sub>4</sub>N<sub>4</sub>).

## Synthesis from Tetrasulfur Tetranitride and Chlorine

This method is a principal route for producing **trithiazyl trichloride**.

Reaction:  $3 \text{ S}_4\text{N}_4 + 6 \text{ Cl}_2 \rightarrow 4 (\text{NSCl})_3$ <sup>[1][4][5]</sup>

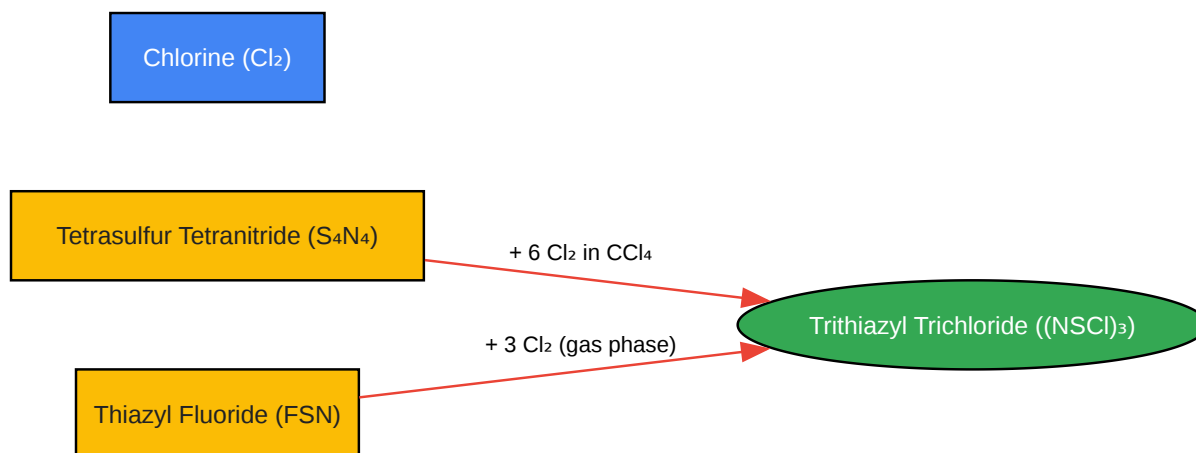
Methodology:

- A suspension of tetrasulfur tetranitride in carbon tetrachloride is prepared in a reaction vessel equipped with a stirrer and a gas inlet.
- The suspension is cooled to a temperature between 0–5 °C.<sup>[4]</sup>
- Chlorine gas is bubbled through the stirred suspension.
- Precise control of the stoichiometry is crucial to minimize the formation of byproducts.<sup>[4]</sup>
- The reaction progress can be monitored by the disappearance of the orange-red color of S<sub>4</sub>N<sub>4</sub>.
- Upon completion, the solvent is removed under reduced pressure to yield crude **trithiazyl trichloride**.
- The product can be purified by recrystallization from a suitable solvent like carbon tetrachloride or by sublimation.
- This method typically yields 60–70% of the product.<sup>[4]</sup>

## Visualizations

### Synthesis of Trithiazyl Trichloride

The following diagram illustrates the primary synthetic pathways to **trithiazyl trichloride**.

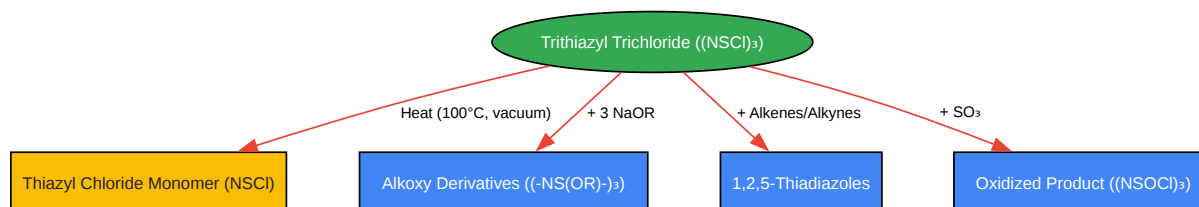


[Click to download full resolution via product page](#)

Caption: Primary synthetic routes to **trithiazyl trichloride**.

### Key Reactions of Trithiazyl Trichloride

This diagram outlines some of the characteristic reactions of **trithiazyl trichloride**.



[Click to download full resolution via product page](#)

Caption: Key chemical transformations of **trithiazyl trichloride**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Trithiazyl trichloride - Wikipedia [en.wikipedia.org]
- 2. webqc.org [webqc.org]
- 3. Trithiazyl trichloride - Wikiwand [wikiwand.com]
- 4. Trithiazyl trichloride (5964-00-1) for sale [vulcanchem.com]
- 5. benchchem.com [benchchem.com]
- 6. Reaction of trithiazyl trichloride with active methylene compounds - Journal of the Chemical Society, Perkin Transactions 1 (RSC Publishing) [pubs.rsc.org]
- 7. Reaction of trithiazyl trichloride with active methylene compounds - Journal of the Chemical Society, Perkin Transactions 1 (RSC Publishing) [pubs.rsc.org]
- 8. Reaction of trithiazyl trichloride with alkenes and alkynes - Journal of the Chemical Society, Perkin Transactions 1 (RSC Publishing) [pubs.rsc.org]
- To cite this document: BenchChem. [physical and chemical properties of trithiazyl trichloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14153052#physical-and-chemical-properties-of-trithiazyl-trichloride]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)